

# Dibromsalan structure-activity relationship analysis

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## Compound Focus: Dibromsalan

CAS No.: 87-12-7

Cat. No.: S563032

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## Regulatory Status and Core Comparison

**Dibromsalan** and several related halogenated salicylanilides are prohibited from use in cosmetic products due to safety concerns. The following table compares it with other restricted compounds:

Compound	Abbreviation	Chemical Name	Primary Regulatory Concern
Dibromsalan [1]	DBS	4',5-Dibromosalicylanilide	Potent photosensitizer and cross-sensitizer; can cause persistent, disabling skin disorders [1].
Tribromsalan [1]	TBS	3,4',5-Tribromosalicylanilide	Same as above; potent photosensitizer and cross-sensitizer [1].
Metabromsalan [1]	MBS	3,5-Dibromosalicylanilide	Same as above; potent photosensitizer and cross-sensitizer [1].

Compound	Abbreviation	Chemical Name	Primary Regulatory Concern
Tetrachlorosalicylanilide [1]	TCSA	3,3',4,5'-Tetrachlorosalicylanilide	Same as above; potent photosensitizer and cross-sensitizer [1].
Bithionol [2]	-	-	Banned due to causing numerous cases of photosensitization [2].

## Experimental Protocols for Detection and Analysis

While the search results do not contain protocols for bioactivity assays, they do provide methodologies for detecting these compounds in products, which is crucial for regulatory compliance.

**1. High-Performance Liquid Chromatography (HPLC) Method [3]** This method is used for the simultaneous detection of seven restricted halogenated salicylanilides, including **dibromsalan**, in cosmetics.

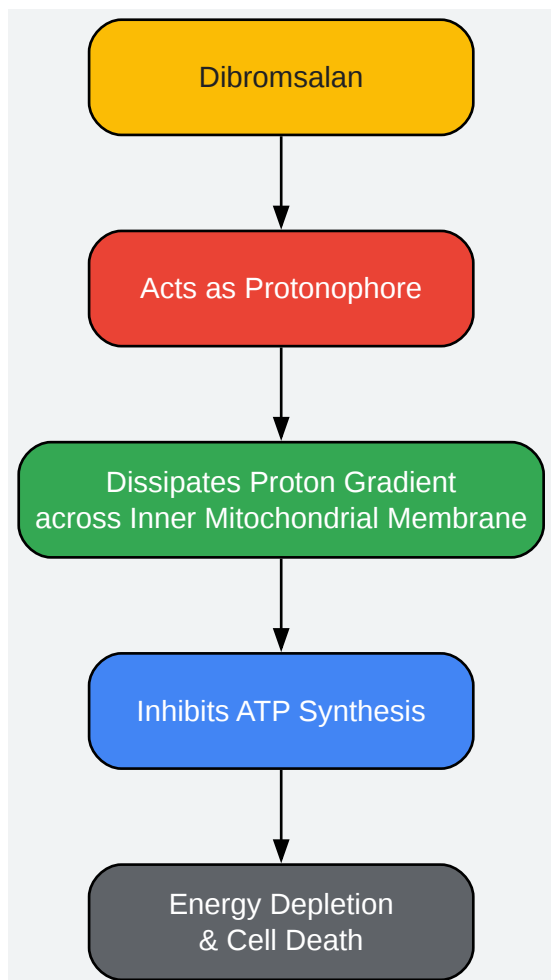
- **Extraction:** The analytes are extracted from the cosmetic product using **acetonitrile**.
- **Separation:** The extract is separated using a **T3 column** with a **gradient elution program**.
- **Detection:** Analysis is performed using a **high-performance liquid chromatography-fluorescence detector (HPLC-FLD)**.

**2. Electrophoresis Method (for related compound Bithionol) [2]** This offers an alternative method for detecting prohibited antimicrobials in cosmetics.

- **Technique:** **Sweeping-Micellar Electrokinetic Chromatography (sweeping-MEKC)**.
- **Sample Preparation:** Cosmetic samples (like loose powder and body lotion) are extracted via **ultrasonication for 20 minutes** and then **centrifuged for 10 minutes at 6000 rpm**.
- **Advantages:** This method is noted for good reproducibility, high recovery, high sensitivity, and low cost [2].

## Primary Mechanism of Action Pathway

The core mechanism of action for **dibromsalan** and its analogs, such as the related drug niclosamide, is mitochondrial uncoupling. The following diagram illustrates this process:



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## References

1. 21 CFR 700.15 -- Use of certain halogenated ... [ecfr.gov]
2. Analysis of Prohibited and Restricted Ingredients in ... [mdpi.com]

3. Determination of seven restricted halogenated salicylanilides in ... [semanticscholar.org]

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